

# Application Notes and Protocols for In Vivo Studies with AM3102

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AM3102

Cat. No.: B1664824

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**AM3102** is a synthetic analog of oleoylethanolamide (OEA), an endogenous lipid mediator that regulates feeding, body weight, and lipid metabolism.<sup>[1]</sup> Like OEA, **AM3102** functions as a potent agonist of the Peroxisome Proliferator-Activated Receptor Alpha (PPAR $\alpha$ ), a nuclear receptor that plays a critical role in the transcriptional regulation of genes involved in fatty acid oxidation and inflammation.<sup>[1]</sup> Notably, **AM3102** is designed to be resistant to enzymatic hydrolysis, offering potentially improved stability and a longer duration of action in vivo compared to its natural counterpart.<sup>[1]</sup>

These application notes provide detailed protocols and essential data for the preparation and administration of **AM3102** in preclinical in vivo studies, with a focus on rodent models. The information is curated to assist researchers in designing and executing robust experiments to evaluate the therapeutic potential of **AM3102**.

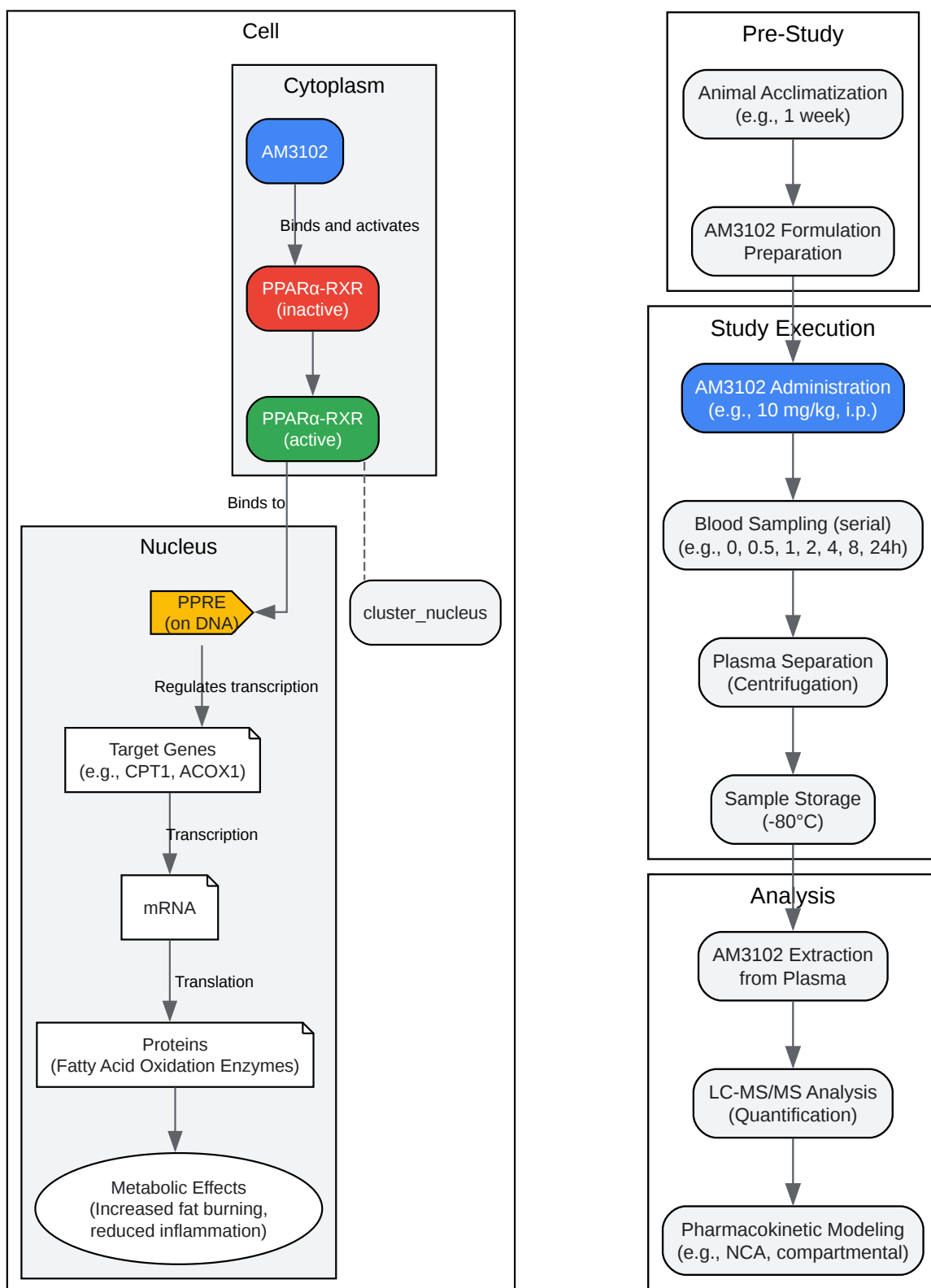
## Physicochemical Properties and Storage

A clear understanding of the physicochemical properties of **AM3102** is fundamental for its proper handling and formulation.

Property	Value	Source
Molecular Formula	C21H41NO2	MedKoo Biosciences
Molecular Weight	339.56 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.	MedKoo Biosciences

## Mechanism of Action: PPAR $\alpha$ Activation

**AM3102** exerts its biological effects primarily through the activation of PPAR $\alpha$ . Upon binding to its ligand, PPAR $\alpha$  forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter region of target genes, thereby modulating their transcription.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Studies with AM3102]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664824#how-to-prepare-am3102-for-in-vivo-studies]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)